

Primary Mechanism of Action: Kinase Inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cyc-116

CAS No.: 693228-63-6

Cat. No.: S524692

Get Quote

CYC116 is a potent inhibitor of several kinase enzymes, which explains its diverse biological activities. The table below summarizes its key targets and inhibitory constants (Ki) [1] [2]:

Target Kinase	Ki Value	Primary Role of Target
Aurora A	8.0 nM	Serine/threonine kinase regulating centrosome maturation, spindle assembly, and mitosis [1] [3].
Aurora B	9.2 nM	Chromosomal passenger protein regulating chromosome alignment, segregation, and cytokinesis [1] [3].
VEGFR2	44 nM	Receptor tyrosine kinase involved in angiogenesis (formation of new blood vessels) [1] [4].
FLT3	44 nM	Implicated in the development of certain types of leukemia [2].
Src	82 nM	Src-family kinase involved in mast cell activation and cancer cell signaling [5] [2].

By inhibiting Aurora A and B, CYC116 disrupts critical stages of cell division, leading to mitotic failure and apoptosis (programmed cell death) in cancer cells [4]. Its additional inhibition of VEGFR2 attacks tumors by suppressing blood vessel supply [4].

Key Experimental Data & Findings

Anticancer Activity

CYC116 has demonstrated broad-spectrum antitumor activity in preclinical studies. The table below shows its cytotoxicity against a panel of human cancer cell lines, measured by IC₅₀ values [1] [2]:

Cell Line	Cancer Type	IC ₅₀ (μM)	Cell Line	Cancer Type	IC ₅₀ (μM)
MV4-11	Acute Myeloid Leukemia	0.034	HCT-116	Colon Cancer	0.34
MES-SA	Uterine Sarcoma	0.09	HL-60	Acute Myeloid Leukemia	0.372
Saos-2	Osteosarcoma	0.11	CCRF-CEM	Acute Lymphoblastic Leukemia	0.471
COLO 205	Colon Cancer	0.241	A549	Lung Cancer	0.48
MIA PaCa-2	Pancreatic Cancer	0.278	HeLa	Cervical Cancer	0.59
A2780	Ovarian Cancer	0.17 / 0.151	MCF7	Breast Cancer	0.599
HUVEC	Endothelial Cells	0.308	NCI-H460	Lung Cancer	0.681
HT-29	Colon Cancer	0.725	K562	Chronic Myeloid Leukemia	1.375
HuP-T4	Pancreatic Cancer	0.775	BXPC-3	Pancreatic Cancer	1.626

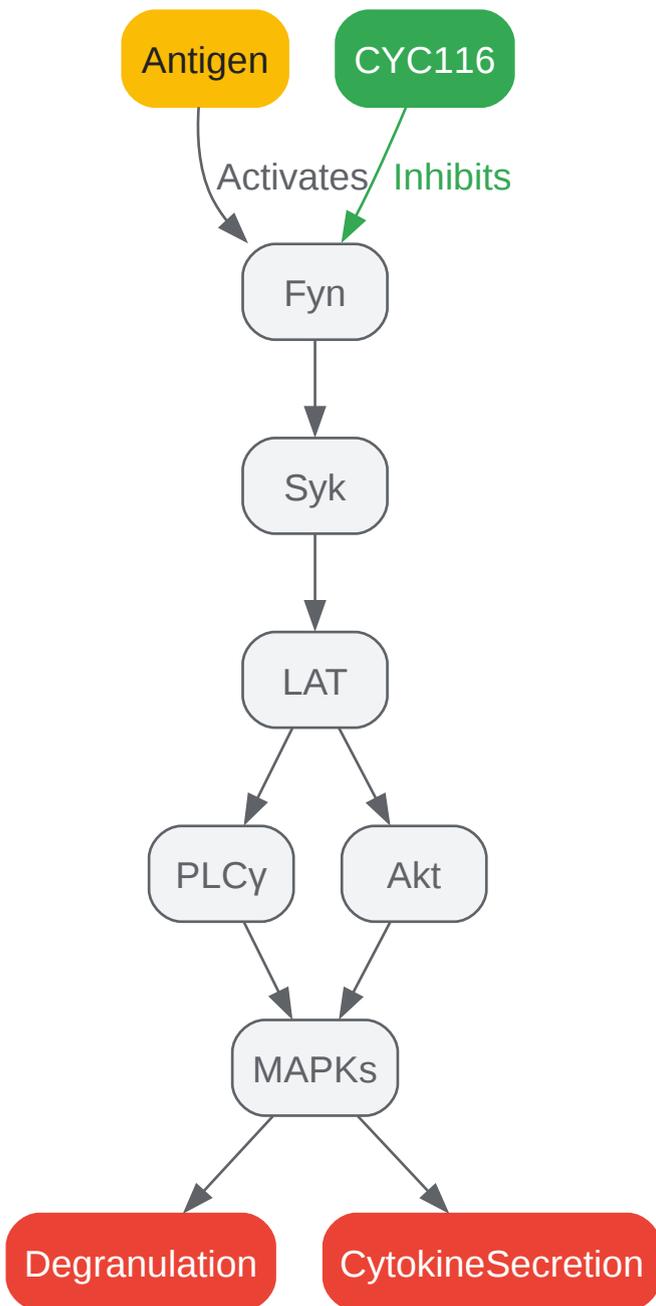
In vivo, oral administration of CYC116 (75 and 100 mg/kg daily) in mice bearing NCI-H460 tumor xenografts resulted in significant tumor growth delays [1] [2].

Anti-Allergic Activity

Research has uncovered a novel application for CYC116 in suppressing mast cell-mediated allergic responses [5].

- It inhibits **antigen-induced mast cell degranulation** with an IC_{50} of approximately **1.42 μ M** [5].
- It suppresses the production of **pro-inflammatory cytokines** (TNF- α and IL-6) with IC_{50} values of \sim 1.10 μ M and \sim 1.24 μ M, respectively [5].
- In mouse models, it inhibited **passive cutaneous anaphylaxis (PCA)** in a dose-dependent manner, with an estimated ED_{50} of **22.5 mg/kg** [5].
- The mechanism involves direct inhibition of the **Fyn kinase** in the mast cell signaling pathway, subsequently suppressing Syk and downstream proteins like LAT, PLC γ , Akt, and MAP kinases [5].

This signaling pathway and the inhibitory action of CYC116 can be visualized as follows:



[Click to download full resolution via product page](#)

Cardiomyocyte Maturation

A more recent study found that CYC116 promotes the maturation of cardiomyocytes derived from human pluripotent stem cells (hPSC-CMs). This results in better-organized sarcomeres, increased mitochondrial

numbers, and enhanced cellular function, which is valuable for regenerative medicine and drug testing [6] [7].

Key Experimental Protocols

The methodology from key studies provides a template for relevant biological assays.

Measuring Mast Cell Degranulation (β -Hexosaminidase Release)

This protocol assesses the inhibitory effect of CYC116 on the immediate allergic response [5].

- **Cell Preparation:** Use bone marrow-derived mast cells (BMMCs) sensitized overnight with 50 ng/ml DNP-specific IgE.
- **Compound Treatment:** Wash cells and pre-treat with CYC116 (or vehicle control) in Tyrode buffer for 30 minutes.
- **Activation:** Stimulate cells with 50 ng/ml DNP-HSA (antigen) for 15 minutes.
- **Measurement:** Collect supernatants and cell lysates. Measure the released **β -hexosaminidase** enzyme, a marker for granule release. The percentage of release is calculated as: $[\text{Released Enzyme} / (\text{Released Enzyme} + \text{Enzyme in Lysate})] * 100$.

Analyzing Signaling Pathways (Western Blot)

This method determines the effect of CYC116 on protein phosphorylation in mast cells [5].

- **Cell Stimulation:** Sensitize and pre-treat BMMCs with CYC116 as above. Stimulate with antigen for a short duration (e.g., 10 minutes).
- **Protein Extraction:** Lyse cells in RIPA buffer containing protease and phosphatase inhibitors.
- **Analysis:** Separate proteins by SDS-PAGE, transfer to a membrane, and probe with specific antibodies against phosphorylated (active) forms of proteins like **Fyn, Syk, LAT, PLC γ , Akt, ERK, JNK, and p38**.

In Vivo Anti-Allergic Activity (Passive Cutaneous Anaphylaxis - PCA)

This mouse model demonstrates the efficacy of CYC116 in a living organism [5].

- **Sensitization:** Inject anti-DNP IgE intradermally into the mouse ear.
- **Challenge & Compound:** The next day, administer CYC116 orally, followed by an intravenous injection of DNP-HSA antigen mixed with Evans blue dye.
- **Measurement:** After 30 minutes, measure the amount of dye extravasation in the ear tissue, which quantifies the vascular permeability and allergic response.

CYC116 is a versatile multi-kinase inhibitor with a primary design for cancer therapy but holds promising potential for treating allergic disorders and improving stem cell-based technologies.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CYC116 | Aurora Kinase inhibitor | Mechanism [selleckchem.com]
2. CYC-116 | aurora A/B Inhibitor [medchemexpress.com]
3. Aurora Kinase Signaling Pathway [creative-diagnostics.com]
4. CYC116: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. An Anti-Cancer Drug Candidate CYC116 Suppresses Type I ... [pmc.ncbi.nlm.nih.gov]
6. The Aurora Kinase Inhibitor CYC116 Promotes ... [sciencedirect.com]
7. The Aurora Kinase Inhibitor CYC116 Promotes ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Primary Mechanism of Action: Kinase Inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524692#what-is-cyc116-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com